

Technical Guide: Physicochemical Properties of Methyl 2-(benzamidomethyl)-3-oxobutanoate

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Compound of Interest

Compound Name: Methyl 2-(benzamidomethyl)-3-oxobutanoate

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Introduction

Methyl 2-(benzamidomethyl)-3-oxobutanoate is a polyfunctional organic molecule of significant interest in synthetic and medicinal chemistry. Its structural features, incorporating a β -keto ester and an amide moiety, render it a versatile building block for the synthesis of more complex molecules. Notably, it serves as a crucial intermediate in the production of carbapenem antibiotics, a class of broad-spectrum antibacterial agents.^[1] This guide provides a comprehensive overview of its physicochemical properties, synthesis, and spectral characterization.

Chemical and Physical Properties

Methyl 2-(benzamidomethyl)-3-oxobutanoate is a solid at room temperature. A summary of its key identifying and physical properties is presented below.

Table 1: Physicochemical Properties of **Methyl 2-(benzamidomethyl)-3-oxobutanoate**

Property	Value	Source
CAS Number	124044-11-7	[1]
Molecular Weight	249.26 g/mol	[1]
Molecular Formula	C13H15NO4	
Physical State	Solid	[2][3]
Melting Point	79.8-79.9 °C	[2][3]
Solubility	Soluble in ethyl acetate and n-hexane	[2][3]
Boiling Point	Data not available	
pKa	Data not available	
LogP	Data not available	

Spectroscopic Data

Spectroscopic analysis is essential for the structural elucidation and confirmation of **Methyl 2-(benzamidomethyl)-3-oxobutanoate**.

Table 2: Spectroscopic Data for **Methyl 2-(benzamidomethyl)-3-oxobutanoate**

Technique	Data	Source
¹ H NMR (CDCl ₃)	δ 7.72 (d, 2H, 2 × Ar-H), 7.49 (m, 1H, Ar-H), 7.41 (dd, 2H, 2 × Ar-H), 6.82 (s, 1H, NH), 3.95 and 3.93 (m, 2H, CH ₂), 3.92 (m, 1H, -COCH), 3.76 (s, 3H, -OCH ₃), 2.32 (s, 3H, -COCH ₃)	[3]
¹³ C NMR (CDCl ₃)	δ 202.6, 169.2, 167.7, 134.1, 131.8, 128.7, 127.1, 58.3, 52.8, 37.8, 30.1	[3]
Infrared (IR, KBr)	ν cm ⁻¹ : 3312 (NH), 1746 (CO), 1710 (CO), 1638 (CO), 1534–1449 (CH=CHAr), 692 (CHAr)	[3]
Mass Spectrometry (MS)	m/e: 250.3 [M + H] ⁺	[3]

Experimental Protocols

The synthesis of **Methyl 2-(benzamidomethyl)-3-oxobutanoate** can be achieved through various routes. A convenient and scalable one-step process is detailed below.

One-Step Synthesis of Methyl 2-(benzamidomethyl)-3-oxobutanoate[2][3]

This method involves the reaction of methyl acetoacetate with N-(hydroxymethyl)benzamide in the presence of a Lewis acid catalyst.

Materials:

- Methyl acetoacetate
- N-(hydroxymethyl)benzamide
- Boron trifluoride etherate (BF₃ etherate) solution

- Ethyl acetate
- n-Hexane

Procedure:

- A mixture of methyl acetoacetate (1.16 kg, 10 mol) and N-(hydroxymethyl)benzamide (1.51 kg, 10 mol) is cooled to 0 °C in a suitable reaction vessel.
- Boron trifluoride etherate solution (2.5 L, 20 mol) is slowly added to the stirred mixture. The rate of addition is controlled to maintain the reaction temperature below 5 °C. The addition typically takes about 1 hour.
- After the complete addition of the BF₃ etherate solution, the reaction mixture is allowed to warm to room temperature (25 ± 3 °C) and is stirred for an additional 2.5 hours.
- Following the reaction period, a standard workup procedure is performed.
- The crude product is then purified by recrystallization from a 1:1 mixture of ethyl acetate and n-hexane.
- The purified product is dried to yield **Methyl 2-(benzamidomethyl)-3-oxobutanoate** (1.69 kg, 68% yield).

Diagram 1: Synthesis Workflow

Caption: One-step synthesis of the target compound.

Biological Activity and Signaling Pathways

Currently, there is no available data to suggest that **Methyl 2-(benzamidomethyl)-3-oxobutanoate** has any direct biological activity or is involved in specific signaling pathways. Its primary significance in the life sciences is as a key precursor in the synthesis of carbapenem antibiotics.^[1] The biological activity of the final antibiotic products is well-documented, but this is not a direct property of the intermediate itself.

Diagram 2: Relationship to Carbapenem Synthesis

Caption: Role as a precursor in antibiotic synthesis.

Conclusion

Methyl 2-(benzamidomethyl)-3-oxobutanoate is a well-characterized synthetic intermediate with established protocols for its preparation. While its direct biological activity has not been reported, its role in the synthesis of carbapenem antibiotics underscores its importance in pharmaceutical research and development. This guide provides essential physicochemical and spectroscopic data to aid researchers in their work with this compound.

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References

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